

Technical Support Center: Tert-Butyl Mercaptan (TBM)

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Compound of Interest

Compound Name: *tert-Butyl mercaptan*

Cat. No.: *B031775*

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This technical support center provides essential information on the health effects and exposure limits of **Tert-Butyl Mercaptan (TBM)**, a common odorant for natural gas. The following resources are intended for researchers, scientists, and drug development professionals working with this compound.

Frequently Asked Questions (FAQs)

Q1: What is **Tert-Butyl Mercaptan (TBM)** and what are its primary uses in a laboratory setting?

Tert-Butyl Mercaptan (TBM), also known as 2-methyl-2-propanethiol, is a volatile, colorless liquid with a strong, disagreeable odor. In laboratory and industrial settings, it is primarily used as an odorant for natural gas to aid in leak detection. It is also utilized as a chemical intermediate in the synthesis of other compounds.

Q2: What are the primary health effects associated with TBM exposure?

Exposure to TBM can cause a range of health effects depending on the concentration and duration of exposure.

- **Inhalation:** Inhalation is the most common route of exposure. Low-level exposure can lead to irritation of the eyes, nose, and throat, as well as headaches, nausea, and dizziness. Higher concentrations can cause more severe respiratory irritation, pulmonary edema, and central nervous system depression.

- Skin and Eye Contact: Direct contact with liquid TBM can cause skin and eye irritation.
- Ingestion: Ingestion of TBM can cause gastrointestinal irritation.

Q3: What are the established occupational exposure limits for TBM?

Various regulatory agencies have established occupational exposure limits to protect workers from the adverse health effects of TBM. These limits are summarized in the table below.

Exposure Limits for Tert-Butyl Mercaptan (TBM)

Regulatory Agency	Exposure Limit	Notes
Occupational Safety and Health Administration (OSHA)	Permissible Exposure Limit (PEL): 10 ppm (30 mg/m ³)	8-hour time-weighted average (TWA)
National Institute for Occupational Safety and Health (NIOSH)	Recommended Exposure Limit (REL): 0.5 ppm (1.5 mg/m ³)	10-hour TWA
American Conference of Governmental Industrial Hygienists (ACGIH)	Threshold Limit Value (TLV): 0.5 ppm (1.8 mg/m ³)	8-hour TWA

Troubleshooting Guide: Common Issues in TBM Handling

Issue 1: Persistent Odor in the Laboratory

- Possible Cause: Inadequate ventilation or a small leak in the experimental setup.
- Solution:
 - Ensure all work with TBM is conducted in a properly functioning chemical fume hood.
 - Check all connections and seals in your apparatus for leaks using a suitable leak detection solution.
 - Verify that the fume hood's airflow is optimal.

Issue 2: Skin or Eye Irritation After Handling TBM

- Possible Cause: Direct contact with liquid TBM due to improper personal protective equipment (PPE).
- Solution:
 - Immediately flush the affected area with copious amounts of water for at least 15 minutes.
 - For eye contact, use an emergency eyewash station.
 - Seek medical attention if irritation persists.
 - Review and reinforce proper PPE protocols, including the use of chemical-resistant gloves and safety goggles.

Experimental Protocols

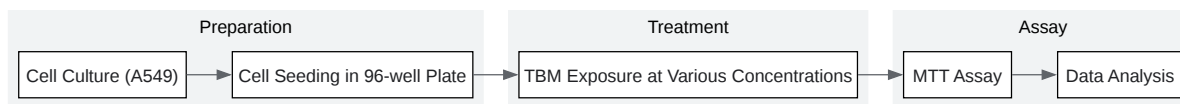
Protocol 1: In Vitro Cytotoxicity Assay for TBM

This protocol outlines a method to assess the cytotoxic effects of TBM on a cell line (e.g., A549 human lung carcinoma cells).

Methodology:

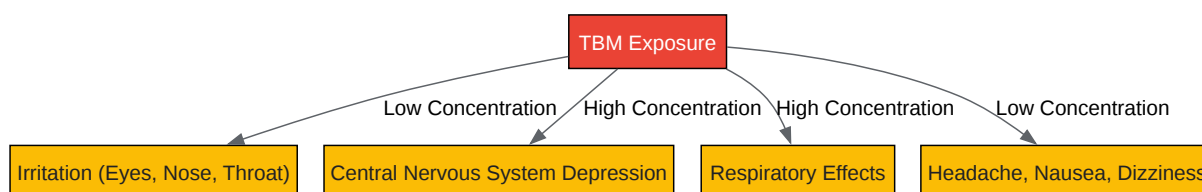
- Cell Culture: Culture A549 cells in RPMI-1640 medium supplemented with 10% fetal bovine serum and 1% penicillin-streptomycin at 37°C in a humidified 5% CO₂ incubator.
- TBM Treatment: Seed cells in a 96-well plate. After 24 hours, expose the cells to various concentrations of TBM (e.g., 0.1, 1, 10, 100 µM) for 24, 48, and 72 hours.
- MTT Assay: After treatment, add MTT solution to each well and incubate for 4 hours.
- Data Analysis: Add DMSO to dissolve the formazan crystals and measure the absorbance at 570 nm using a microplate reader. Cell viability is expressed as a percentage of the control group.

Visualizations



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Caption: Workflow for an in vitro cytotoxicity assay of TBM.



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Caption: Health effects of TBM exposure at different concentrations.

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